

# 2-Chloro-5-nitropyridine: A Comprehensive Technical Guide for Chemical Synthesis

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## Compound of Interest

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## Abstract

**2-Chloro-5-nitropyridine** is a pivotal chemical intermediate, widely utilized in the synthesis of complex organic molecules, particularly in the pharmaceutical and agrochemical industries. Its unique electronic and structural features, characterized by an electron-deficient pyridine ring bearing a reactive chlorine atom and a versatile nitro group, make it a valuable building block for the construction of a diverse array of heterocyclic compounds. This technical guide provides an in-depth analysis of the core features of **2-chloro-5-nitropyridine**, including its physicochemical properties, synthesis methodologies, key chemical reactions, and significant applications in drug discovery and development, with a special focus on its role in the synthesis of the multi-kinase inhibitor, Sorafenib.

## Physicochemical and Spectral Data

**2-Chloro-5-nitropyridine** is a white to light yellow crystalline solid under standard conditions. [1][2] A comprehensive summary of its physical and chemical properties is presented in Table 1. This data is crucial for its handling, storage, and for the design of synthetic protocols.

Table 1: Physicochemical Properties of **2-Chloro-5-nitropyridine**

Property	Value	References
Molecular Formula	C <sub>5</sub> H <sub>3</sub> ClN <sub>2</sub> O <sub>2</sub>	[3][4]
Molecular Weight	158.54 g/mol	[3][4]
Appearance	White to light yellow crystalline powder/solid	[1][2][3]
Melting Point	105-111 °C	[2][3][5][6]
Boiling Point	287.7 °C at 760 mmHg	[1]
Density	1.534 g/cm <sup>3</sup>	[1]
Solubility	Insoluble in water; Soluble in organic solvents such as ethanol, acetone, dichloromethane, chloroform, and N,N-dimethylformamide (DMF)	[1][2]
Flash Point	127.8 °C	[1]
CAS Number	4548-45-2	[3][4]

Spectral data is essential for the identification and characterization of **2-chloro-5-nitropyridine**. Key spectral information is summarized in Table 2.

Table 2: Spectral Data for **2-Chloro-5-nitropyridine**

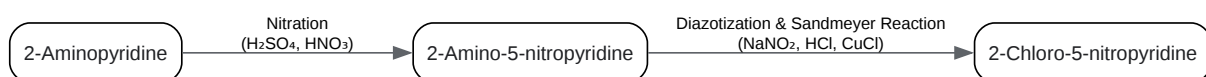
Spectral Data Type	Key Features	References
$^1\text{H}$ NMR	Spectrum available	[7]
$^{13}\text{C}$ NMR	Spectrum available	[7]
Mass Spectrometry (GC-MS)	Major peaks at m/z 158, 112, 85, 76, 50	[4]
Infrared (IR) Spectroscopy	Spectrum available	[7][8]
FT-IR and FT-Raman	Spectra have been recorded and analyzed	[9]

## Synthesis of 2-Chloro-5-nitropyridine

Several synthetic routes to **2-chloro-5-nitropyridine** have been established, primarily starting from 2-aminopyridine or 2-hydroxypyridine derivatives.

### Synthesis from 2-Aminopyridine

A common pathway involves the nitration of 2-aminopyridine to yield 2-amino-5-nitropyridine, followed by a Sandmeyer-type reaction to replace the amino group with a chlorine atom.[10]

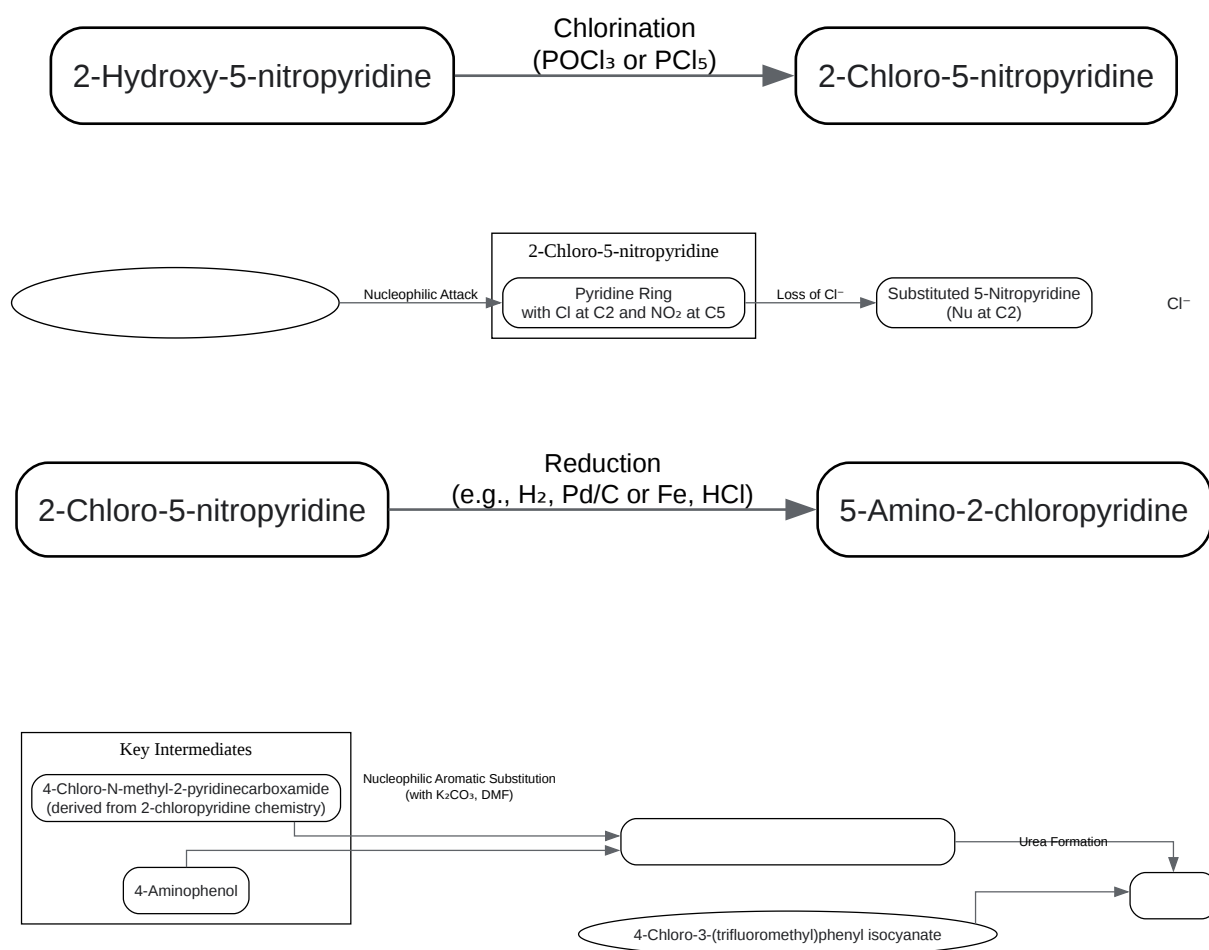


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Caption: Synthesis of **2-chloro-5-nitropyridine** from 2-aminopyridine.

### Synthesis from 2-Hydroxy-5-nitropyridine

Another prevalent method is the chlorination of 2-hydroxy-5-nitropyridine using a chlorinating agent such as phosphorus oxychloride ( $\text{POCl}_3$ ) or phosphorus pentachloride ( $\text{PCl}_5$ ).[5][11]



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